

Application Notes & Protocols: Ophiopojaponin C Nanoparticle Formulation

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Compound of Interest

Compound Name: *Ophiopojaponin C*

Cat. No.: *B8262807*

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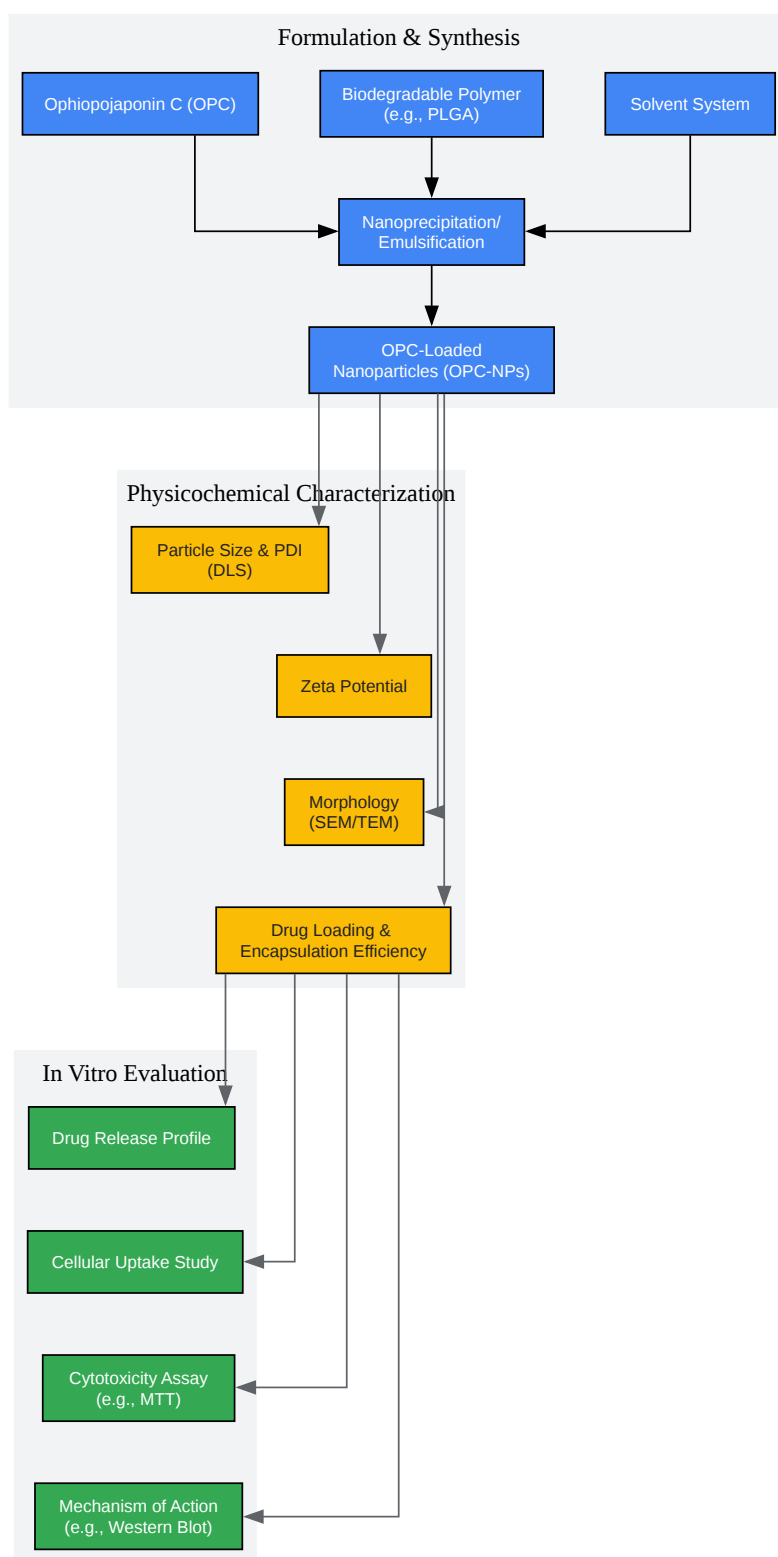
For Researchers, Scientists, and Drug Development Professionals

Introduction

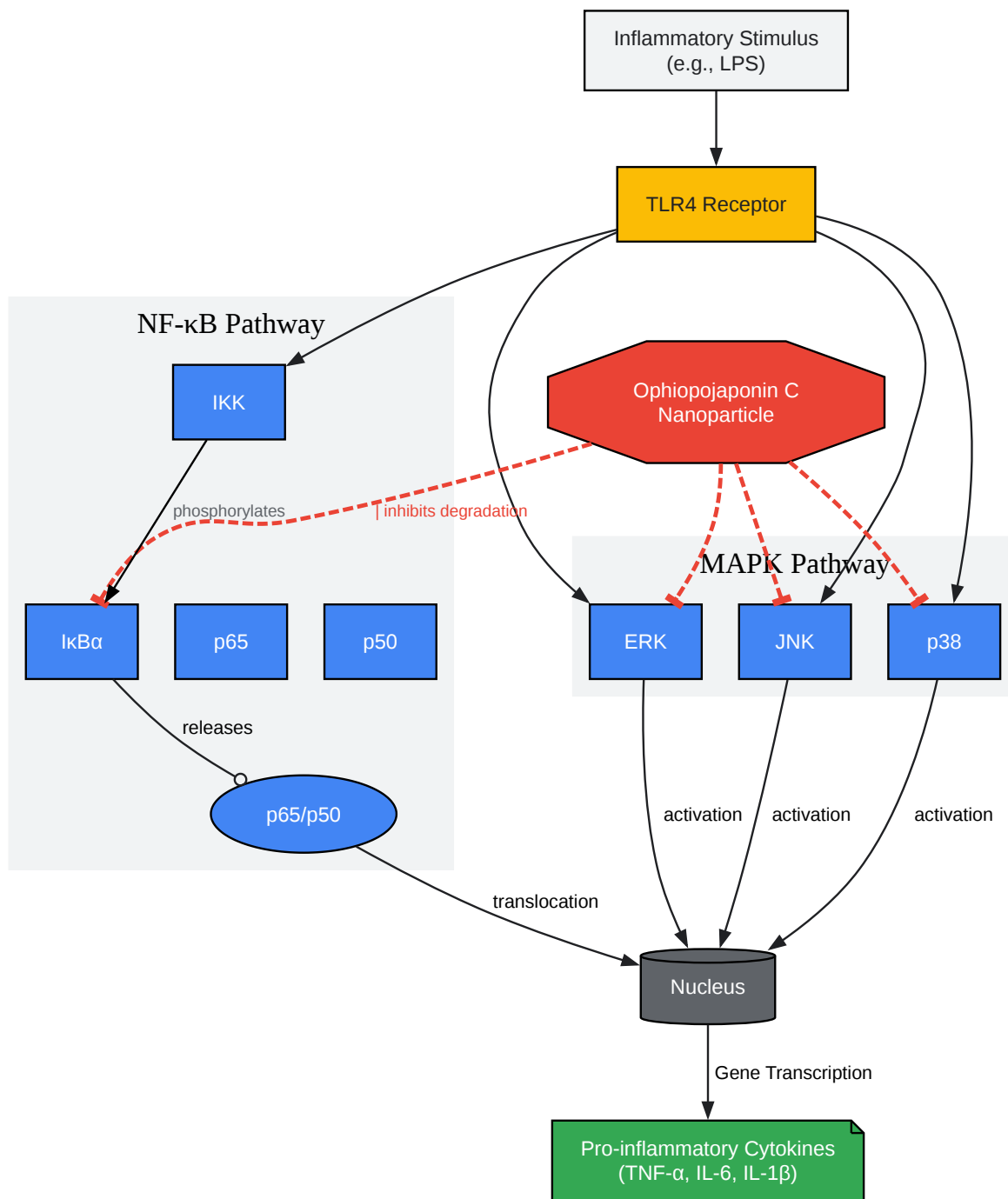
Ophiopojaponin C (OPC) is a steroidal saponin isolated from the tubers of *Ophiopogon japonicus*. It has demonstrated a range of pharmacological activities, including anti-inflammatory and anti-cancer effects. However, its therapeutic potential is often limited by poor aqueous solubility and low bioavailability. Encapsulating **Ophiopojaponin C** into a nanoparticle-based drug delivery system presents a promising strategy to overcome these limitations. This document provides detailed protocols for the formulation, characterization, and in vitro evaluation of **Ophiopojaponin C**-loaded nanoparticles (OPC-NPs). The methodologies described are based on established techniques for encapsulating hydrophobic phytocompounds into polymeric nanoparticles.

Experimental Workflows & Rationale

The overall workflow for developing and evaluating OPC-NPs involves synthesis, comprehensive characterization, and functional assessment. The primary rationale for nano-encapsulation is to enhance the solubility and stability of OPC, thereby improving its delivery to target cells and increasing its therapeutic efficacy.



Experimental Workflow for OPC-NP Development



Potential Anti-inflammatory Signaling Pathway of Ophiopojaponin C

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